

Personal protective equipment for handling o6-Benzylguanine

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Compound of Interest

Compound Name: o6-Benzylguanine

Cat. No.: B1673846

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Essential Safety and Handling of O6-Benzylguanine

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, handling, and disposal information for **O6-Benzylguanine**, a synthetic guanine derivative used as an antineoplastic agent and a tool in DNA repair research. [1][2] Adherence to these procedures is vital for ensuring laboratory safety and experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

O6-Benzylguanine is classified as a hazardous substance.[3] It can cause skin, eye, and respiratory irritation and is harmful if swallowed. There is also limited evidence of potential mutagenic effects.[3] As a combustible solid, it can form explosive dust mixtures in the air.[3]

Recommended Personal Protective Equipment:

Protection Type	Specification	Source
Respiratory	NIOSH-approved N95 (or equivalent) dust mask.	
Use in a well-ventilated area, preferably with local exhaust ventilation.	[3]	
Hand	Chemical-resistant gloves (e.g., nitrile).	[3]
Inspect gloves for degradation before and during use.	[3]	
Eye	Safety glasses with side shields or chemical goggles.	[3]
Body	Laboratory coat, overalls, or a PVC apron.	[3]

Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure risk and maintain the chemical's integrity.

Operational Plan:

- Preparation: Before handling, ensure all required PPE is correctly donned. Work should be conducted in a designated area, such as a chemical fume hood, especially when handling the powdered form.[3]
- Handling:
 - Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[3]
 - Wash hands thoroughly with soap and water after handling.[4]
 - Do not eat, drink, or smoke in the handling area.

- Prevent dust generation and accumulation.[3]
- Keep away from ignition sources as dust clouds can be explosive.[3]
- Storage:
 - Store in a tightly sealed, appropriate container such as polyethylene or polypropylene.[3]
 - Keep in a cool, dry, and well-ventilated area.
 - Consult the product-specific information for precise storage temperatures, which may be ambient room temperature or -20°C.[4]

Emergency Procedures

Immediate and appropriate responses to spills, fires, or exposure are essential.

Emergency Situation	Procedural Steps	Source
Spill	<ol style="list-style-type: none">1. Evacuate and alert personnel in the area.[3]2. Wear full PPE, including respiratory protection.[3]3. Clean up spills immediately, avoiding dust generation.[3]4. Collect waste in a sealed container for proper disposal.	
Fire	<ol style="list-style-type: none">1. Use dry chemical powder or foam as extinguishing agents.[3]2. Emergency responders should wear breathing apparatus and protective gloves.[3]	
Skin Contact	<ol style="list-style-type: none">1. Immediately remove all contaminated clothing.[3]2. Flush the affected skin and hair with running water and soap.[3]	
Eye Contact	<ol style="list-style-type: none">1. Immediately flush eyes with plenty of water for at least 15 minutes.2. Remove contact lenses, if present and easy to do.	
Inhalation	<ol style="list-style-type: none">1. Move the individual to fresh air.[3]2. Keep the person warm and at rest.[3]	
Ingestion	<ol style="list-style-type: none">1. Have the person drink two glasses of water at most.2. Seek immediate medical attention.	

Disposal Plan

All waste containing **O6-Benzylguanine** must be treated as hazardous.

- **Waste Collection:** Collect all contaminated materials (e.g., gloves, wipes, and the chemical itself) in a clearly labeled, sealed container.
- **Disposal:** Dispose of the waste through an approved hazardous waste disposal facility, adhering to all local, state, and federal regulations.^[5] Do not dispose of it down the drain or in regular trash.

Quantitative Data Summary

The following tables provide key quantitative data for **O6-Benzylguanine**.

Physical and Chemical Properties:

Property	Value	Source
Molecular Weight	241.25 g/mol	^[2] ^[6]
Appearance	White Powder / Crystalline Solid	^[2] ^[4]
Density	1.432 g/mL	^[1]

Solubility Data:

Solvent	Solubility	Source
DMSO	~30 mg/mL - 90 mg/mL	^[4] ^[6] ^[7]
Ethanol	~5 mg/mL	^[4] ^[7]
Methanol	20 mg/mL	
Dimethylformamide (DMF)	~30 mg/mL	^[4] ^[7]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	^[4] ^[7]

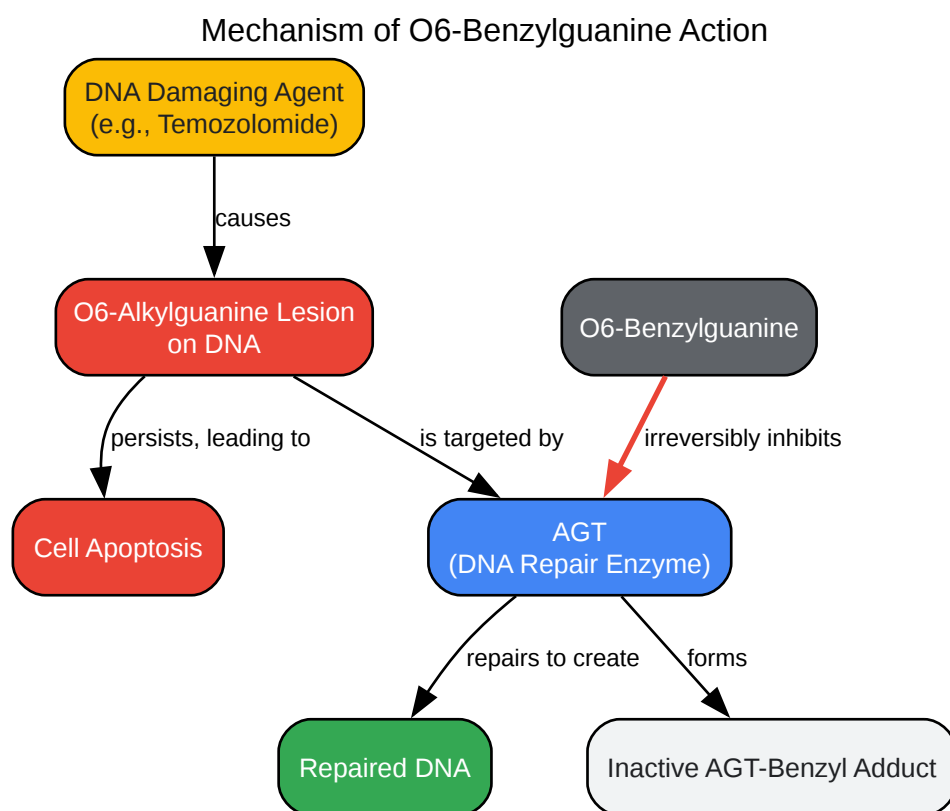
Toxicological and Dosing Information:

Parameter	Value	Source
Intraperitoneal TDLO (Mouse)	35 mg/kg	
Effective Clinical Dose (IV)	100-120 mg/m ²	[8][9]

Experimental Protocols and Visualizations

Mechanism of Action: Inhibition of AGT

O6-Benzylguanine acts as a suicide inhibitor of the DNA repair enzyme O6-alkylguanine-DNA alkyltransferase (AGT).[1][6] It transfers its benzyl group to a cysteine residue in the AGT active site, irreversibly inactivating the enzyme.[6][10] This prevents the repair of alkylated guanine bases in DNA, thereby enhancing the efficacy of DNA alkylating chemotherapeutic agents and inducing apoptosis in tumor cells.[2][6][11]



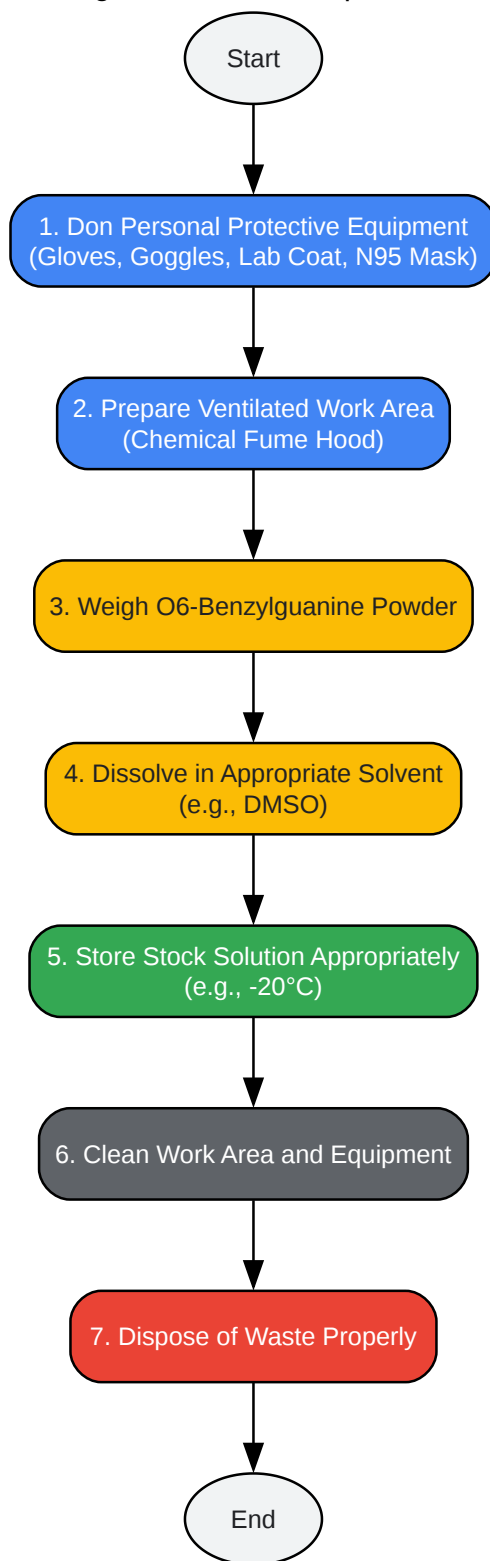
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Caption: Mechanism of **O6-Benzylguanine** (O6-BG) inhibiting the AGT DNA repair enzyme.

Workflow for Safe Handling and Preparation of O6-Benzylguanine Stock Solution

This workflow outlines the procedural steps for safely handling the compound and preparing a stock solution.

Safe Handling and Solution Preparation Workflow

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References

- 1. O6-Benzylguanine - Wikipedia [en.wikipedia.org]
- 2. O6-Benzylguanine - LKT Labs [lktlabs.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. 188-Safe handling and waste management of hazardous drugs | eviQ [eviq.org.au]
- 6. abmole.com [abmole.com]
- 7. caymanchem.com [caymanchem.com]
- 8. Phase I trial of O6-benzylguanine for patients undergoing surgery for malignant glioma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. O6-benzylguanine suppression of O6-alkylguanine-DNA alkyltransferase in anaplastic gliomas - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. medchemexpress.com [medchemexpress.com]
- 11. Facebook [cancer.gov]
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